Technical Guide: Spectroscopic Characterization of 1-[4-(2-hydroxyethyl)-1-piperazinyl]Ethanone

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Compound of Interest

Compound Name:	*1-[4-(2-hydroxyethyl)-1-piperazinyl]Ethanone*
CAS No.:	*83502-55-0*
Cat. No.:	*B2715872*

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Executive Summary

1-[4-(2-hydroxyethyl)-1-piperazinyl]Ethanone (also known as N-acetyl-N'-(2-hydroxyethyl)piperazine) is a critical bifunctional intermediate used in the synthesis of piperazine-based active pharmaceutical ingredients (APIs), including antipsychotics and antifungals. Its structure features a polar hydroxyethyl tail and a lipophilic acetylated amine, creating distinct spectroscopic signatures essential for monitoring reaction progress (e.g., acetylation of 1-(2-hydroxyethyl)piperazine). This guide details its NMR, IR, and MS profiles to facilitate precise identification.

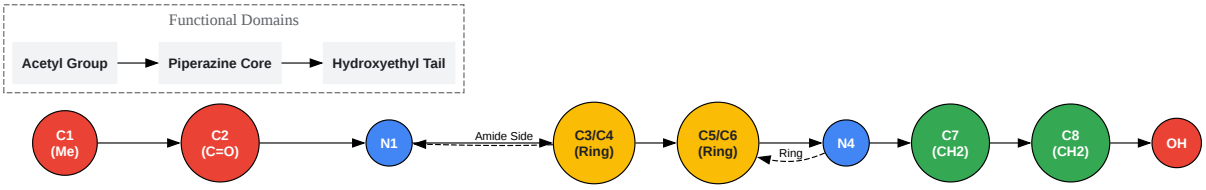
Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8][9][10][11][12]

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Property	Data
IUPAC Name	1-[4-(2-hydroxyethyl)piperazin-1-yl]ethanone
Common Synonyms	1-Acetyl-4-(2-hydroxyethyl)piperazine; N-Acetyl-N'-(2-hydroxyethyl)piperazine
CAS Number	83502-55-0
Molecular Formula	$C_8H_{16}N_2O_2$
Molecular Weight	172.23 g/mol
Appearance	Colorless to pale yellow viscous liquid or low-melting solid
Solubility	Highly soluble in Water, Methanol, DMSO, Chloroform
pKa (Calculated)	~7.8 (Tertiary amine nitrogen)

Structural Visualization

The following diagram illustrates the atom numbering used for spectroscopic assignment.



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Figure 1: Structural connectivity and functional domains of **1-[4-(2-hydroxyethyl)-1-piperazinyl]Ethanone**.[1][2]

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Spectroscopic Characterization

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^{1}H NMR spectrum is characterized by the distinct acetyl singlet and the splitting of the piperazine ring protons due to the restricted rotation of the amide bond (N1-C2).

Solvent: $CDCl_3$ (Chloroform-d) or DMSO-d_6. Reference: TMS (0.00 ppm).

Proton Assignment	Chemical Shift (δ, ppm)	Multiplicity	Integration	Coupling (J, Hz)	Notes
Acetyl -CH_3	2.08 - 2.10	Singlet (s)	3H	-	Diagnostic peak for acetylation.
Piperazine (α to Amide)	3.45 - 3.65	Multiplet (m)	4H	-	Broadened or split due to amide rotamers.
Piperazine (α to Amine)	2.45 - 2.55	Triplet (t) / Multiplet	4H	~5.0	Upfield relative to amide protons.
N-CH_2 (Ethyl)	2.55 - 2.60	Triplet (t)	2H	5.5 - 6.0	Overlaps often with ring protons.
O-CH_2 (Ethyl)	3.60 - 3.65	Triplet (t)	2H	5.5 - 6.0	Deshielded by oxygen.
-OH (Hydroxyl)	2.5 - 4.0	Broad Singlet (br s)	1H	-	Shift is highly concentration /solvent dependent.

^{13}C NMR Assignments (DMSO-d_6):

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- Carbonyl (C=O): ~168.5 ppm
- Acetyl Methyl: ~21.5 ppm
- Piperazine Ring (Amide side): ~45.5 ppm & ~41.0 ppm (Distinct peaks due to restricted rotation)
- Piperazine Ring (Amine side): ~53.5 ppm
- N-CH_2 (Ethyl): ~60.0 ppm
- O-CH_2 (Ethyl): ~58.5 ppm

Infrared Spectroscopy (FT-IR)

The IR spectrum confirms the conversion of the secondary amine (starting material) to the tertiary amide.

Functional Group	Wavenumber (cm^{-1})	Intensity	Assignment
O-H Stretch	3200 - 3450	Broad, Strong	Hydrogen-bonded hydroxyl group.
C=O Stretch	1620 - 1645	Strong	Tertiary Amide (Key diagnostic: lower than ester C=O).
C-H Stretch	2800 - 2950	Medium	Alkyl C-H (CH_2, CH_3).
C-N Stretch	1240 - 1280	Medium	Amide C-N bond.
C-O Stretch	1050 - 1080	Strong	Primary alcohol C-O.

Mass Spectrometry (MS)

Ionization Mode: ESI (+) (Electrospray Ionization, Positive Mode)

- Molecular Ion $[M+H]^+$: m/z 173.13

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- Sodium Adduct $[M+Na]^+$: m/z 195.11
- Key Fragmentation Pathways:
  - m/z 155.1: Loss of H_2O $[M+H - 18]^+$ (Common for primary alcohols).
  - m/z 130.1: Loss of Acetyl group (C_2H_3O) $[M+H - 43]^+$ (Reversion to piperazine ethanol core).
  - m/z 113.1: Piperazine ring fragmentation.

Synthesis & Quality Control Workflow

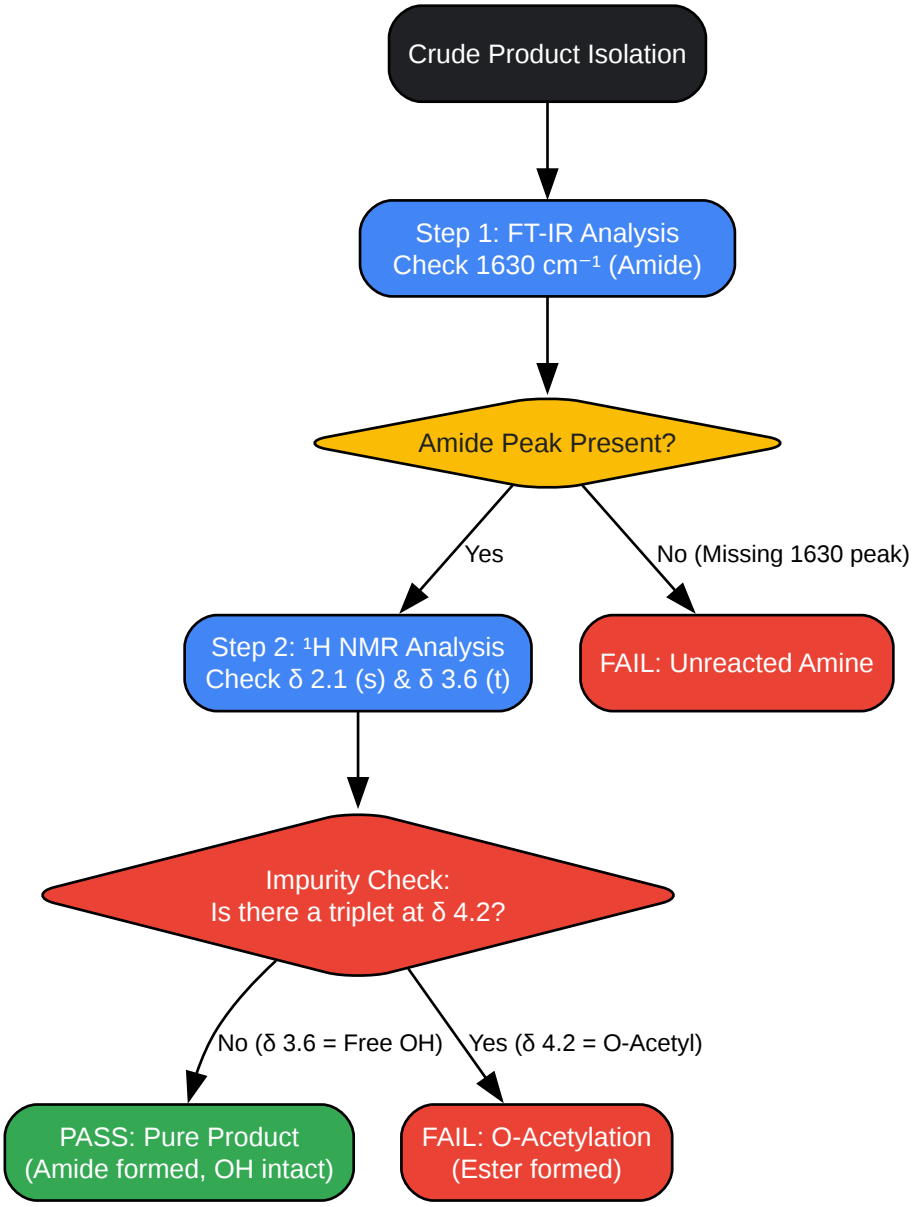
The synthesis typically involves the selective acetylation of N-(2-hydroxyethyl)piperazine. The primary challenge is preventing O-acetylation (ester formation) or identifying unreacted starting material.

Reaction Scheme

QC Logic Flow

The following diagram outlines the decision logic for validating the product using the spectroscopic data provided above.

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Figure 2: Quality Control Decision Tree. Note: A triplet at 4.2 ppm indicates O-acetylation (esterification side product), whereas the target alcohol O-CH2 appears at ~3.6 ppm.

Experimental Protocol: Sample Preparation For ¹H NMR Analysis[3][5][9][10][11][13][14]

- Mass: Weigh 10-15 mg of the sample.
- Solvent: Dissolve in 0.6 mL of $CDCl_3$ (Chloroform-d).

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- Note: If the sample is hygroscopic or contains residual water, DMSO-d_6 is preferred to separate the hydroxyl proton signal from the water peak.

- Tube: Transfer to a clean, dry 5mm NMR tube.
- Acquisition: Run 16-32 scans with a 1-second relaxation delay.

For HPLC-MS Analysis

- Column: C18 Reverse Phase (e.g., 150 x 4.6 mm, 5 µm).
- Mobile Phase:
  - A: Water + 0.1% Formic Acid.
  - B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 210 nm (weak absorbance) and MS (ESI+).

References

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